

But-2-yn-1-ylglycine chemical structure and properties

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Compound of Interest

Compound Name: *But-2-yn-1-ylglycine*

Cat. No.: *B13508968*

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But-2-yn-1-ylglycine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of **But-2-yn-1-ylglycine**, a non-proteinogenic amino acid. Due to the limited availability of experimental data in publicly accessible literature, this document combines established information with plausible scientific extrapolations for properties and synthesis. This guide is intended to serve as a foundational resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Identification

But-2-yn-1-ylglycine, systematically named 2-((but-2-yn-1-yl)amino)acetic acid, is a derivative of glycine where a but-2-yn-1-yl group is attached to the nitrogen atom. The presence of the alkyne functional group makes it a potentially valuable building block in organic synthesis and a candidate for various biochemical applications, including its use as a chemical probe or a precursor for more complex molecules.

Below is the chemical structure of **But-2-yn-1-ylglycine**:

Caption: Chemical structure of **But-2-yn-1-ylglycine**.

Physicochemical Properties

Detailed experimental data for **But-2-yn-1-ylglycine** is not widely available. The hydrochloride salt of this compound is cataloged, providing some basic information. Other properties are estimated based on its structure and data from analogous compounds.

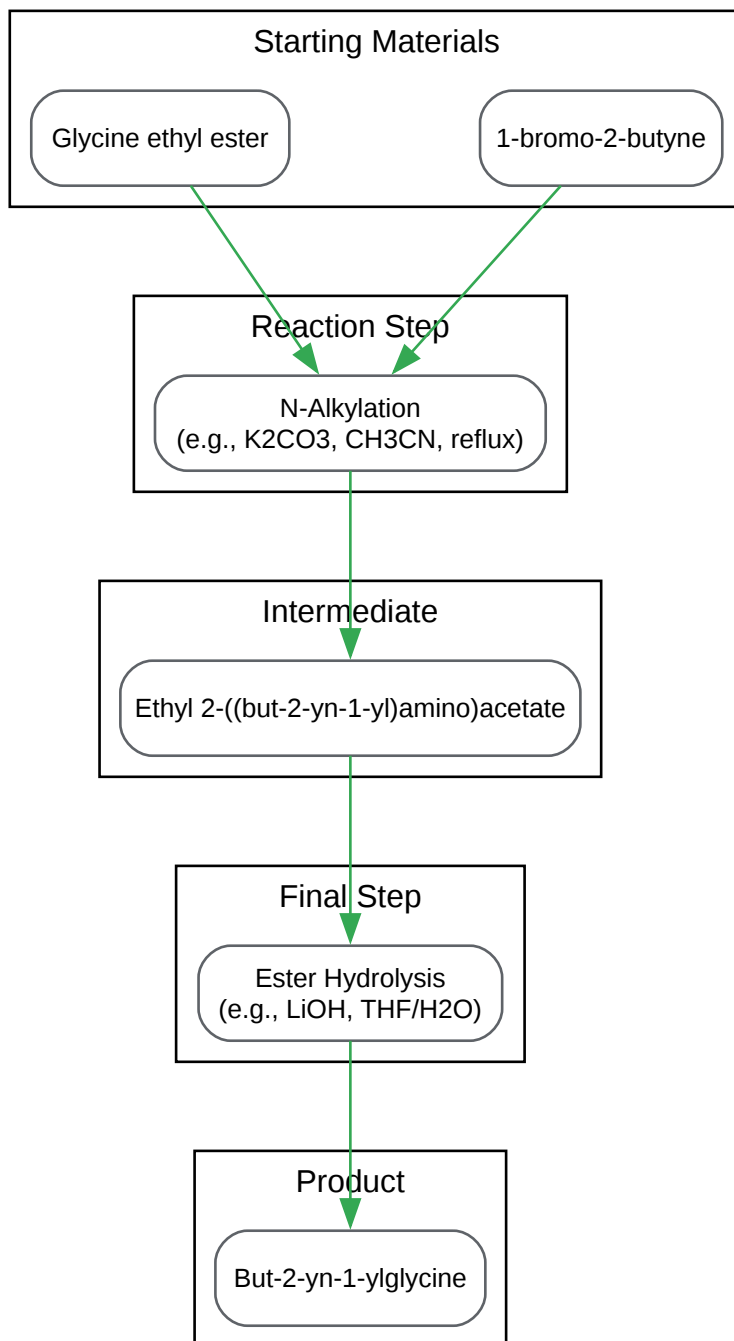
Property	Value	Source/Method
CAS Number	2624128-89-6 (for hydrochloride salt)	[1]
Molecular Formula	C6H9NO2 (free acid) C6H10ClNO2 (HCl salt)	[1]
Molecular Weight	127.14 g/mol (free acid) 163.60 g/mol (HCl salt)	[1]
Appearance	Expected to be a solid at room temperature.	Inferred
Solubility	Expected to be soluble in water and polar organic solvents.	Inferred
Melting Point	Not reported.	-
Boiling Point	Not reported.	-
pKa (α -carboxyl)	Estimated to be around 2-3.	Inferred
pKa (α -amino)	Estimated to be around 9-10.	Inferred

Synthesis and Experimental Protocols

A specific, peer-reviewed synthesis protocol for **But-2-yn-1-ylglycine** is not readily found in the literature. However, a plausible synthetic route would involve the N-alkylation of a glycine ester with a suitable but-2-ynyl halide, followed by hydrolysis of the ester.

A potential synthetic workflow is outlined below:

Plausible Synthetic Pathway for But-2-yn-1-ylglycine

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Caption: A proposed two-step synthesis of **But-2-yn-1-ylglycine**.

General Experimental Protocol for N-Alkylation and Hydrolysis:

- N-Alkylation:
 - To a solution of glycine ethyl ester hydrochloride in a suitable solvent (e.g., acetonitrile), add a base such as potassium carbonate or triethylamine to neutralize the hydrochloride and deprotonate the amine.
 - Add 1-bromo-2-butyne to the reaction mixture.
 - Heat the mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
 - Upon completion, cool the reaction, filter off any inorganic salts, and concentrate the filtrate under reduced pressure.
 - Purify the crude product, ethyl 2-((but-2-yn-1-yl)amino)acetate, by column chromatography.
- Ester Hydrolysis:
 - Dissolve the purified intermediate in a mixture of tetrahydrofuran (THF) and water.
 - Add an aqueous solution of a base, such as lithium hydroxide or sodium hydroxide.
 - Stir the reaction at room temperature and monitor by TLC or LC-MS until the starting material is consumed.
 - Neutralize the reaction mixture with an acid (e.g., HCl) to the isoelectric point of the amino acid to precipitate the product.
 - Collect the solid product by filtration, wash with cold water, and dry under vacuum to yield **But-2-yn-1-ylglycine**.

Biological Activity and Applications

There is a lack of specific studies on the biological activity of **But-2-yn-1-ylglycine** itself. However, related propargylglycine derivatives are known to act as enzyme inhibitors. The presence of the butynyl group suggests potential for this compound to be used in "click chemistry" reactions, a powerful tool for bioconjugation and drug discovery. Further research is required to elucidate the specific biological roles and potential therapeutic applications of **But-2-yn-1-ylglycine**.

Spectroscopic Data

No specific spectroscopic data (NMR, IR, Mass Spectrometry) for **But-2-yn-1-ylglycine** has been identified in the public domain. Researchers synthesizing this compound would need to perform these analyses for full characterization.

Conclusion

But-2-yn-1-ylglycine is a molecule with potential for further investigation, particularly in the areas of synthetic chemistry and as a tool for chemical biology. This guide provides a summary of the currently available information and outlines a plausible route for its synthesis. It is hoped that this document will serve as a useful starting point for researchers interested in exploring the properties and applications of this and related compounds. Further experimental work is necessary to fully characterize its chemical and biological profile.

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References

- 1. Simple synthesis of L- and D-vinylglycine (2-aminobut-3-enoic acid) and related amino acids - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
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